

performance comparison of different CO₂ capture technologies

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A Comparative Guide to Carbon Dioxide Capture Technologies

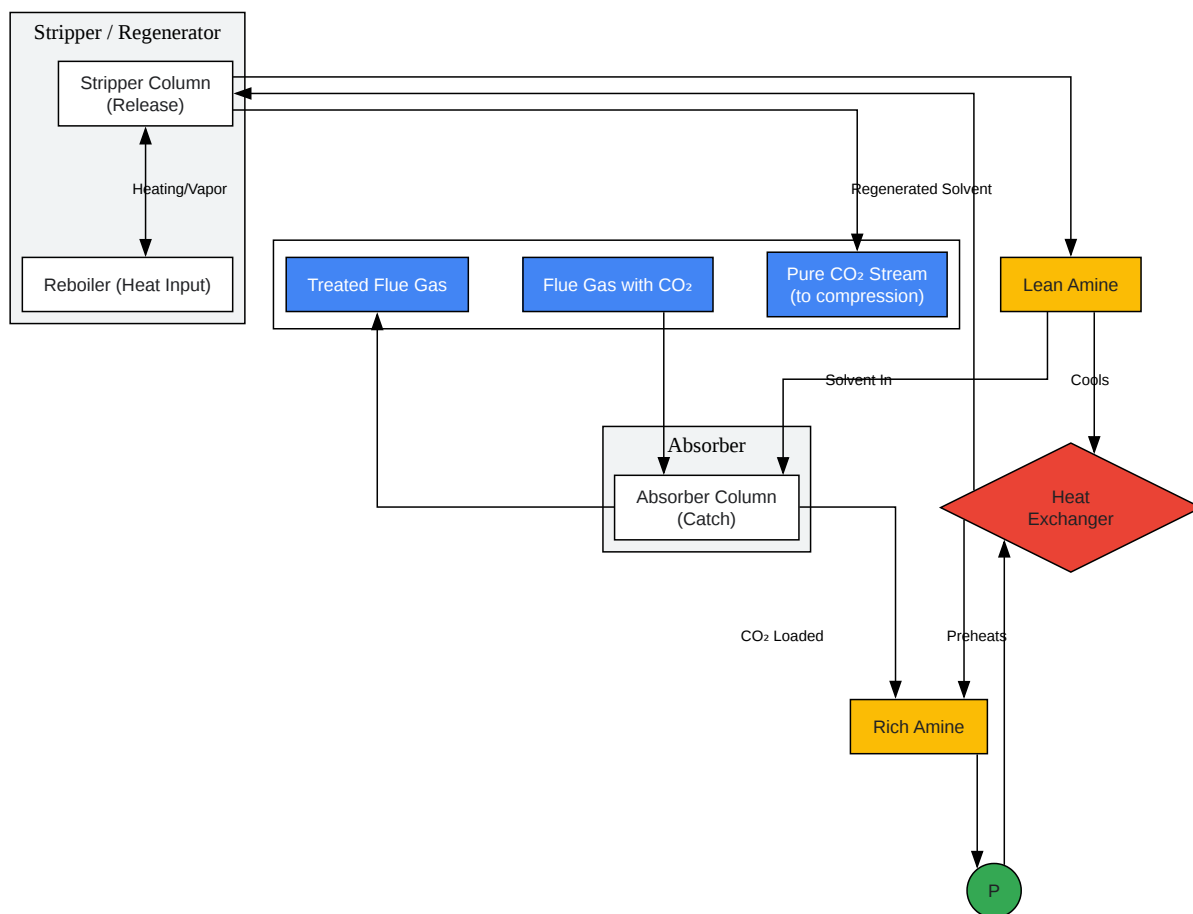
The imperative to mitigate climate change has catalyzed significant research and development into carbon capture, utilization, and storage (CCUS) technologies. These technologies aim to capture carbon dioxide (CO₂) emissions from large point sources, such as power plants and industrial facilities, or directly from the atmosphere. This guide provides a detailed performance comparison of leading CO₂ capture technologies, offering researchers and scientists objective data, experimental context, and visual workflows to support further innovation in this critical field.

Post-Combustion Capture

Post-combustion technologies capture CO₂ from the flue gas produced after a fuel has been burned. This approach is highly relevant for retrofitting existing power plants.

Amine Scrubbing (Chemical Absorption)

This is the most mature post-combustion technology. It uses a chemical solvent, typically an amine solution like monoethanolamine (MEA), to absorb CO₂ from the flue gas. The CO₂-rich solvent is then heated in a separate column (stripper) to release the captured CO₂, regenerating the solvent for reuse.^{[1][2]}

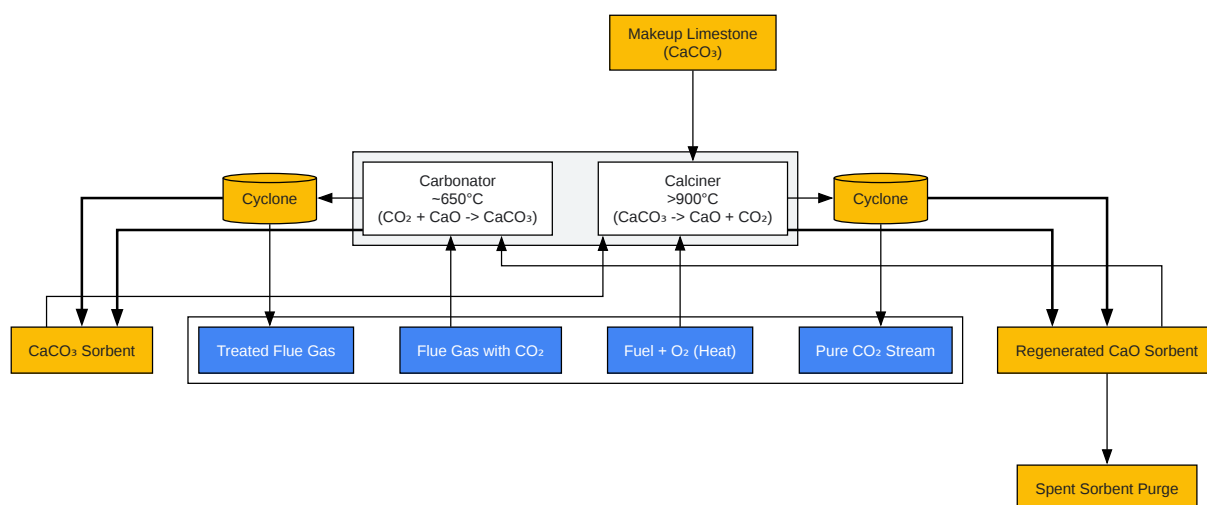


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Caption: Workflow for post-combustion amine scrubbing technology.

Calcium Looping (Sorbent-Based)

Calcium Looping uses calcium oxide (CaO) from limestone as a regenerable solid sorbent. In a "carbonator" reactor, CaO reacts with CO₂ to form calcium carbonate (CaCO₃). The CaCO₃ is then transported to a second reactor, the "calciner," where it is heated to over 900°C, releasing a high-purity stream of CO₂ and regenerating the CaO sorbent for reuse.[3][4]



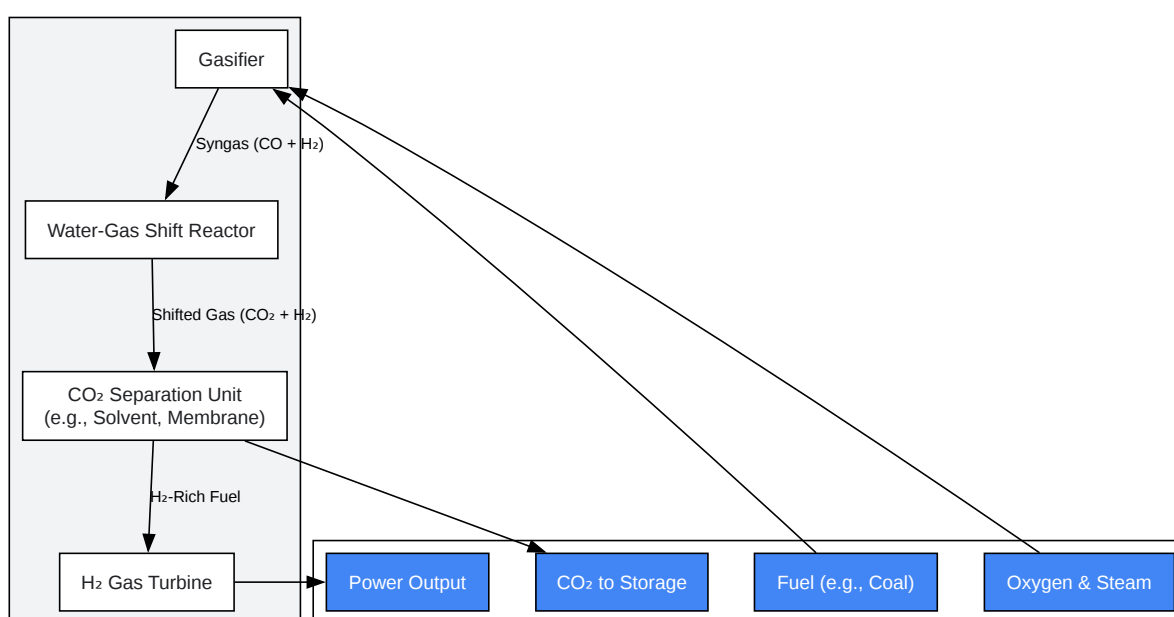
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Caption: The Calcium Looping cycle for CO₂ capture.

Pre-Combustion Capture

This method involves removing CO₂ from a fuel source before it is burned. In a typical Integrated Gasification Combined Cycle (IGCC) plant, a solid fuel like coal is gasified with

steam and oxygen to produce "syngas"—a mixture of carbon monoxide (CO) and hydrogen (H₂). A subsequent "water-gas shift" reaction converts the CO and water into more H₂ and CO₂. The CO₂ is then separated from the H₂, and the hydrogen-rich fuel is burned to generate power with near-zero carbon emissions.[5]



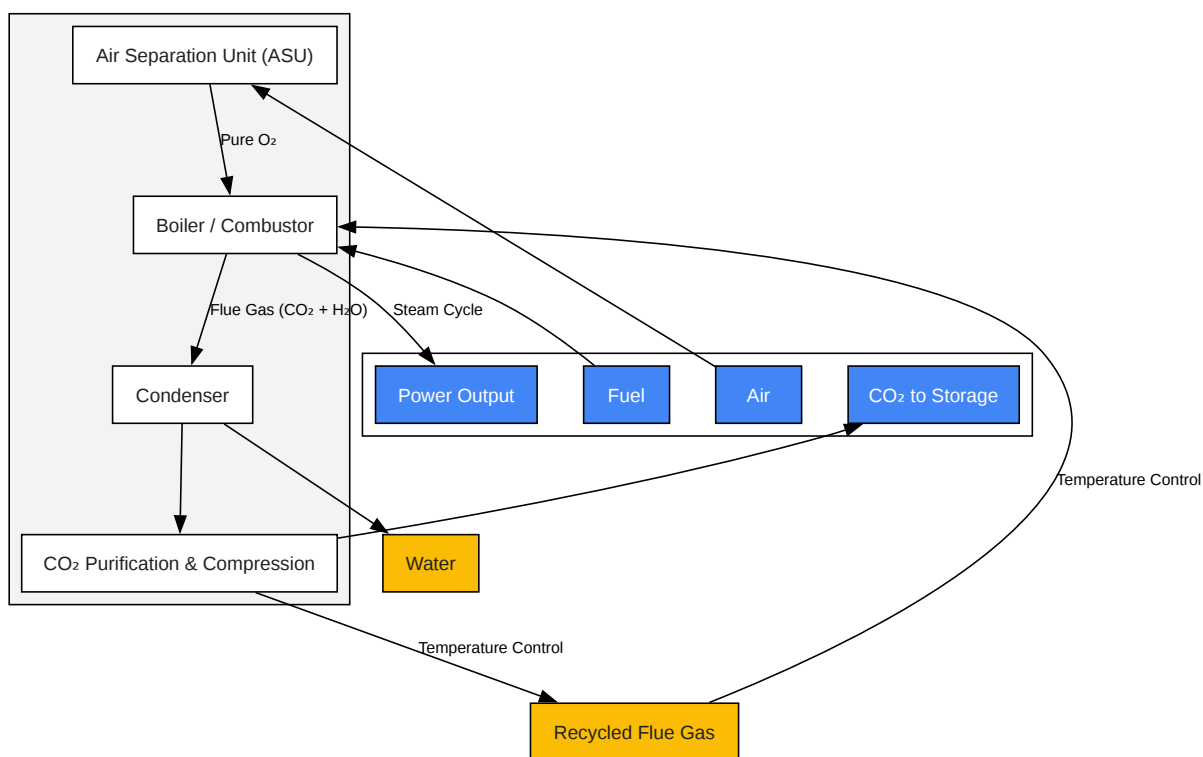
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Caption: Pre-combustion CO₂ capture workflow in an IGCC plant.

Oxy-Combustion Capture

Instead of burning fuel in ambient air (mostly nitrogen), oxy-combustion uses nearly pure oxygen, sometimes mixed with recycled flue gas. This produces an exhaust stream consisting almost entirely of CO₂ and water vapor. The water is easily condensed, leaving a highly

concentrated CO₂ stream ready for compression and storage without complex separation steps.[6][7]

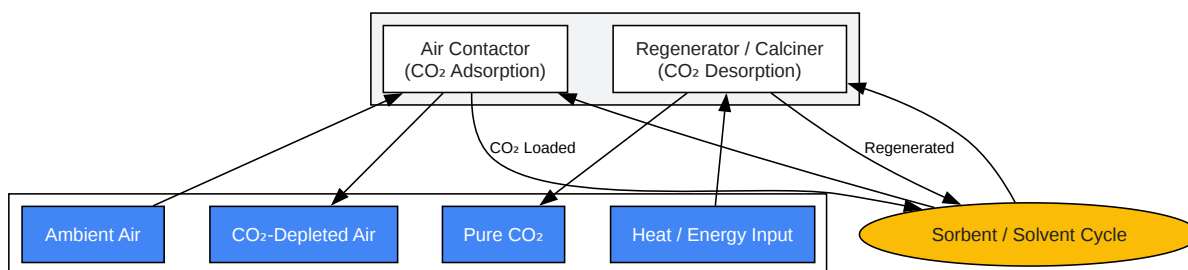


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Caption: General process for oxy-combustion CO₂ capture.

Direct Air Capture (DAC)

DAC technologies extract CO₂ directly from the ambient atmosphere, where its concentration is very low (~0.04%).^[8] This makes it a "negative emissions" technology. Most systems use either solid sorbents or liquid solvents that selectively bind with CO₂. The process requires moving large volumes of air and significant energy input to release the captured CO₂.

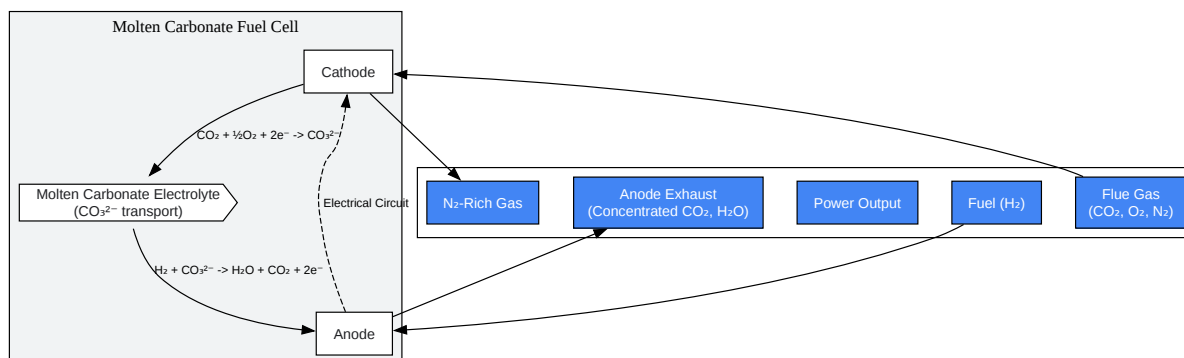


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Caption: A simplified workflow for solid sorbent Direct Air Capture.

Emerging Technologies: Molten Carbonate Fuel Cells (MCFCs)

MCFCs are a unique technology that can capture CO₂ while simultaneously producing electricity. When flue gas is directed to the fuel cell's cathode, the CO₂ is transferred through a molten carbonate electrolyte to the anode. This process concentrates the CO₂ on the anode side for easy collection, all while generating power with high efficiency.^{[9][10][11]}



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